

Application Notes and Protocols for Methyl 2-(1-aminocyclohexyl)acetate Hydrochloride

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Compound of Interest

Compound Name: Methyl 2-(1-aminocyclohexyl)acetate hydrochloride

Cat. No.: B1520223

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Introduction

Methyl 2-(1-aminocyclohexyl)acetate hydrochloride is a versatile intermediate compound with significant applications in pharmaceutical research and development. Its hydrochloride salt form enhances solubility, making it a valuable building block in the synthesis of novel therapeutic agents, particularly in the exploration of treatments for neurological disorders. This document provides a comprehensive guide to the safe handling, storage, and application of this compound, ensuring the integrity of experimental results and the safety of laboratory personnel.

Compound Profile and Physicochemical Properties

A thorough understanding of the physicochemical properties of **methyl 2-(1-aminocyclohexyl)acetate hydrochloride** is fundamental to its appropriate handling and use. The hydrochloride salt form is intentionally utilized to improve the stability and solubility of the parent compound.^[1] Free amino acid esters can be prone to degradation, and the salt form mitigates this, ensuring a longer shelf-life.^[2]

Property	Value	Source
CAS Number	1016258-17-5	PubChem
Molecular Formula	C ₉ H ₁₇ NO ₂ ·HCl	PubChem
Molecular Weight	207.7 g/mol	PubChem
Appearance	White to off-white solid/powder	AChemBlock[3]
Solubility	Soluble in water	Quora[1]

Safety and Hazard Assessment

Methyl 2-(1-aminocyclohexyl)acetate hydrochloride is classified as a hazardous substance. Adherence to the following safety protocols is mandatory.

GHS Hazard Identification

Based on available Safety Data Sheets (SDS) for this compound and structurally similar chemicals, the primary hazards are:

- Skin Corrosion/Irritation: Causes skin irritation.[3][4][5]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[3][4][5]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[3][4]

Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling. The following PPE is required:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile). Gloves should be inspected before use and disposed of properly after handling.
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes. For larger quantities, a chemical-resistant apron is recommended.[6]

- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved respirator is necessary.

First Aid Measures

In the event of exposure, immediate action is critical:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[7\]](#)

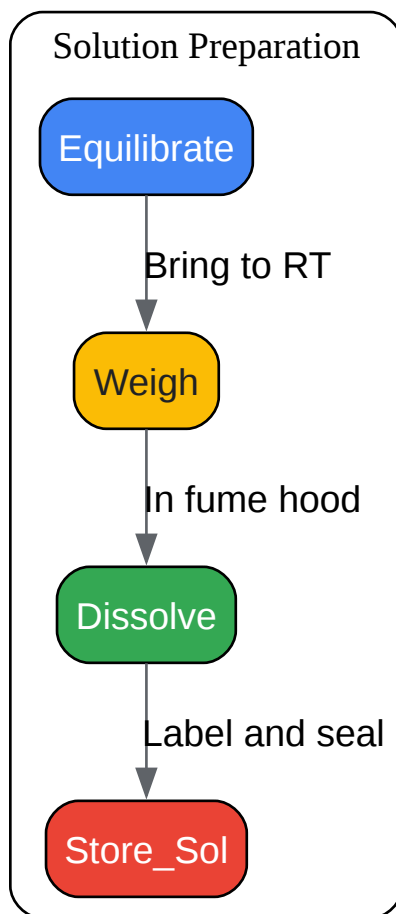
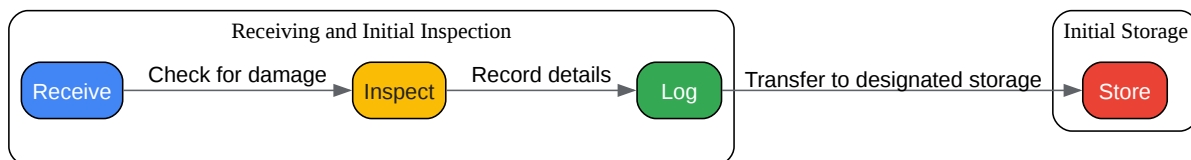
Handling Protocols

Proper handling techniques are essential to maintain the integrity of the compound and ensure user safety.

General Handling

- Work in a well-ventilated area, preferably a fume hood, especially when handling the powder form to avoid inhalation of dust.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.
- Minimize the creation of dust.
- Use non-sparking tools.
- Wash hands thoroughly after handling.

Handling of a New Container



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